

Technical Support Center: Sodium 4-Chlorophenoxyacetate (4-CPA-Na) Application Guide

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Compound of Interest

Compound Name: Sodium 4-chlorophenoxyacetate

CAS No.: 13730-98-8

Cat. No.: B084440

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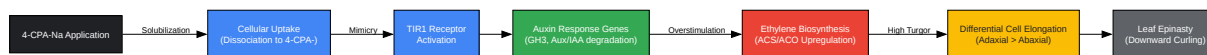
Executive Summary & Mechanism of Action

The Core Issue: Leaf curling (epinasty) following **Sodium 4-chlorophenoxyacetate** (4-CPA-Na) application is rarely a sign of pathogen infection. It is a physiological response to auxin overdose.

4-CPA-Na is a synthetic auxin analogue.^[1] While it effectively induces parthenocarp (fruit set) by mimicking Indole-3-acetic acid (IAA), an excess concentration triggers the upregulation of 1-aminocyclopropane-1-carboxylic acid (ACC) synthase. This floods the plant tissue with ethylene. Ethylene causes the cells on the upper (adaxial) side of the petiole and leaf midrib to elongate faster than the lower (abaxial) side, forcing the leaf to curl downward.

Mechanism Visualization

The following diagram outlines the signaling cascade that transforms a chemical application into a physical side effect.



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Figure 1: The physiological pathway from 4-CPA-Na application to leaf epinasty. Note that ethylene acts as the secondary messenger causing the physical deformation.

Diagnostic Framework: Is it Chemical or Viral?

Before altering your protocol, you must confirm the curling is chemical (phytotoxicity) and not viral (e.g., Tomato Yellow Leaf Curl Virus - TYLCV).

Feature	Chemical Epinasty (4-CPA Toxicity)	Viral Infection (e.g., TYLCV)
Curling Direction	Downward (Epinasty) and spiraling.	Upward (Hyponasty) or cupping.
Texture	Leaves feel thick, leathery, and rubbery.	Leaves are brittle, crinkly, and fragile.[2][3]
Coloration	Dark green (often darker than normal).	Chlorotic margins (yellowing) or mosaic patterns.
Onset Speed	Rapid (24–48 hours post-application).	Gradual (spreads over 1–2 weeks).
Distribution	Localized near spray site or newest growth.	Systemic; often starts at top, spreads randomly.
Pests	None required.	Presence of Whiteflies (<i>Bemisia tabaci</i>).[2][3]

Protocol Optimization: Preventing the Curl

The therapeutic window for 4-CPA-Na is narrow. The difference between "fruit set" and "herbicide damage" is often less than 20 ppm.

A. The Concentration Rule

For most Solanaceous crops (Tomato, Eggplant), the safe range is 10–20 mg/L (ppm).

- 10-15 ppm: Safe zone for hot weather (>25°C).
- 15-20 ppm: Standard zone for mild weather (20-25°C).
- >25 ppm: High risk of leaf deformation.

Step-by-Step Preparation (Self-Validating Protocol):

- Stock Solution (1000 ppm): Dissolve 1.0 g of 4-CPA-Na powder in 1 Liter of distilled water. (Sodium salt is water-soluble; no alcohol needed).
- Working Solution (20 ppm): Take 20 mL of Stock Solution and dilute into 980 mL of water.
- Validation: If you do not have a precision scale, do not estimate. Use a pre-measured 1g sachet and serial dilution.

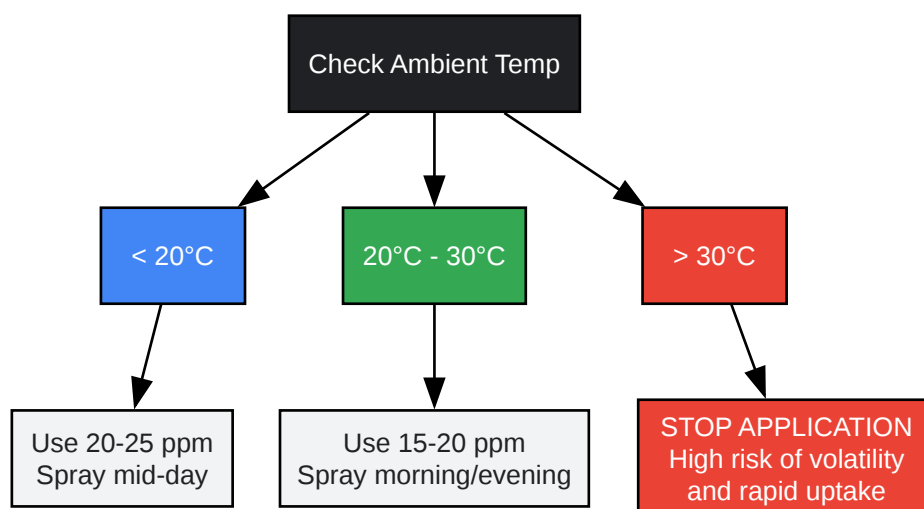
B. Application Precision

Never spray the whole plant. 4-CPA is translocatable. If you spray the apical meristem (growing tip), you will stunt the entire plant.

- Correct Method: Use a small hand-held sprayer or a dipping cup. Treat only the open flower clusters.
- Shielding: Use your hand or a cardboard shield to protect the stem and leaves behind the flower cluster during spraying.

C. Environmental Decision Tree

Temperature dictates the volatility and uptake rate of the auxin.



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Figure 2: Environmental logic flow for 4-CPA-Na application. High temperatures significantly increase phytotoxicity risks.

Troubleshooting & Recovery

"I sprayed yesterday, and the leaves are curling today. What now?"

Immediate Mitigation (0–6 Hours Post-Spray)

If you realize you overdosed or sprayed the foliage within 6 hours:

- Foliar Wash: Spray the entire plant heavily with clean water (pH 7.0). This can wash off unabsorbed surface residues.
- Irrigation: Flush the root zone with fresh water to maximize turgor pressure, helping the plant dilute the systemic concentration.

Damage Control (>24 Hours Post-Spray)

Once curling (epinasty) is visible, the auxin is cellular. Do not prune immediately.

- The Waiting Game: Epinasty from 4-CPA is often temporary. The leaves may remain curled, but new growth (apical shoots) often emerges normal after 7–10 days as the compound metabolizes.

- Nutrient Support: Apply a foliar fertilizer high in Potassium (K) and Calcium (Ca).
 - Why? Calcium strengthens cell walls against the uneven elongation caused by ethylene. Potassium regulates stomatal function and water balance.
- Avoid Nitrogen: Do not apply high-Nitrogen fertilizers during recovery. Rapid vegetative growth will exacerbate the curling.

Frequently Asked Questions (FAQ)

Q: Can I mix 4-CPA-Na with fungicides? A: Generally, yes, but with caution. Avoid mixing with alkaline fungicides (like Copper hydroxide) or highly acidic foliar feeds. Extreme pH changes can alter the dissociation of the salt, changing its uptake rate. Always perform a jar test.

Q: The leaves are curled, but will the fruit be safe? A: Yes. The curling is a vegetative response. [4][5] Unless the dose was high enough to cause fruit deformation (cat-facing or puffiness), the fruit is metabolically safe. However, severe leaf damage reduces photosynthesis, which may lower fruit sugar content (Brix).

Q: Why use the Sodium salt (4-CPA-Na) instead of the acid? A: The Sodium salt is highly water-soluble. The acid form requires alcohol or alkali to dissolve. For agricultural precision, the salt minimizes the risk of precipitation in the tank, ensuring a consistent ppm application.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 23664720, **Sodium 4-chlorophenoxyacetate**. Retrieved from [\[Link\]](#)
- Sandalio, L. M., et al. (2016).[6] Leaf epinasty and auxin: A biochemical and molecular overview. Plant Science. Retrieved from [\[Link\]](#)
- Baliyan, S. P. (2015). The Effects of 4-Chlorophenoxyacetic Acid Plant Growth Regulator on the Fruit Set, Yield and Economic Benefit of Growing Tomatoes. ResearchGate. Retrieved from [\[Link\]](#)
- Oregon State University Extension. (n.d.). Avoiding Pesticide Phytotoxicity. Retrieved from [\[Link\]](#)

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Sources

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Leaf Curl Virus: Causes, Symptoms & Management Strategies | BigHaat \[bighaat.com\]](#)
- [3. Leafcurl viral disease presentation.pptx \[slideshare.net\]](#)
- [4. \(4-chlorophenoxy\)acetic acid \[sitem.herts.ac.uk\]](#)
- [5. youtube.com \[youtube.com\]](https://www.youtube.com)
- [6. Leaf epinasty and auxin: A biochemical and molecular overview - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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